

3-Pyridazinealanine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pyridazinealanine

Cat. No.: B15194677

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Introduction

3-Pyridazinealanine, systematically known as 2-Amino-3-(pyridazin-3-yl)propanoic acid, is a non-proteinogenic amino acid containing a pyridazine moiety. The presence of the nitrogen-containing heterocyclic pyridazine ring imparts unique chemical properties and potential biological activities, making it a compound of interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of the available chemical data, potential synthetic approaches, and biological context of **3-Pyridazinealanine** and its closely related analogs.

Chemical Data

A summary of the key chemical identifiers and properties for **3-Pyridazinealanine** is provided below.

Property	Value	Source
CAS Number	89853-75-8	[1]
Systematic Name	2-Amino-3-(pyridazin-3-yl)propanoic acid	
Molecular Formula	C ₇ H ₉ N ₃ O ₂	[1]
Molecular Weight	167.17 g/mol	[1]
Canonical SMILES	C1=CC(=CN=N1)CC(C(=O)O)N	
InChI Key	Not available	

Note: Detailed experimental physicochemical data such as melting point, boiling point, and solubility for **3-Pyridazinealanine** are not readily available in the cited literature. For comparison, the related compound 2-Amino-3-(pyridin-4-yl)propanoic acid hydrochloride has a molecular weight of 202.64 g/mol .[2]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthetic protocols specifically for **3-Pyridazinealanine** are scarce in the public domain. However, general methods for the synthesis of related amino acid derivatives and pyridazine compounds can be adapted.

A plausible synthetic approach for **3-Pyridazinealanine** would involve the alkylation of a glycine enolate equivalent with a 3-(halomethyl)pyridazine or a related electrophile. Another general method for synthesizing similar amino acids involves the Strecker synthesis, starting from 3-pyridazinecarboxaldehyde.

A general, multi-step synthesis for a structural analog, 2-Amino-3-(pyridin-3-yl)propanoic acid, has been described and involves the following key transformations[3]:

- **Condensation:** Reaction of pyridine-3-carboxaldehyde with glycine to form a Schiff base intermediate. This step is typically performed in a solvent system like ethanol/water with mild heating.[3]

- Reduction: The resulting imine is then reduced to the corresponding amine. Sodium borohydride is a common reducing agent for this transformation.^[3]
- Purification: The final product is then purified, which may involve crystallization or chromatographic techniques. For enhanced solubility and stability, it can be converted to a hydrochloride salt.^[3]

It is important to note that the direct application of this protocol to the pyridazine analogue would require 3-pyridazinecarboxaldehyde as the starting material, and optimization of reaction conditions would be necessary.

Biological Activity and Signaling Pathways

Specific biological data and defined signaling pathways for **3-Pyridazinealanine** are not well-documented in publicly available literature. However, the broader class of pyridazine and pyridazinone derivatives has been extensively studied and shown to exhibit a wide range of pharmacological activities. These activities provide a basis for the potential biological relevance of **3-Pyridazinealanine**.

Derivatives of the pyridazine scaffold have been reported to possess activities including, but not limited to:

- Anticancer
- Anti-inflammatory
- Antimicrobial
- Antiviral
- Cardiovascular effects

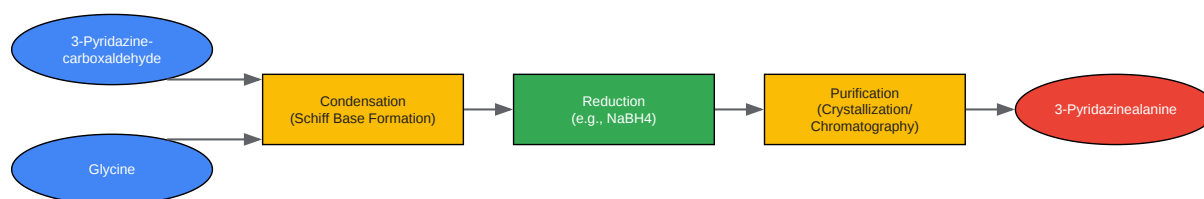
The diverse biological activities of pyridazine-containing compounds suggest that they can interact with various biological targets. For instance, some pyridazinone derivatives have been shown to act as vasorelaxants, potentially through the modulation of endothelial nitric oxide synthase (eNOS).

Given the structural similarity of **3-Pyridazinealanine** to natural amino acids, it could potentially act as an antagonist or inhibitor in metabolic pathways involving these amino acids. For example, a related compound, (R)-2-amino-3-(4-(pyridin-3-yl)-1H-1,2,3-triazol-1-yl)propanoic acid, has been investigated as an NMDA receptor glycine site agonist.[4] This suggests that amino acid derivatives incorporating nitrogen-containing heterocycles can interact with neurotransmitter receptors.

Further research is required to elucidate the specific biological targets and signaling pathways modulated by **3-Pyridazinealanine**.

Experimental Workflows and Diagrams

As specific experimental data and signaling pathways for **3-Pyridazinealanine** are not available, a generalized workflow for the synthesis of a pyridazine-containing amino acid is presented below, based on established chemical principles.



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Caption: Generalized synthetic workflow for **3-Pyridazinealanine**.

Conclusion

3-Pyridazinealanine (CAS 89853-75-8) is a fascinating molecule with potential for further investigation in the fields of medicinal chemistry and drug development. While specific experimental data for this compound is limited, the known biological activities of the broader pyridazine class of compounds suggest that it could be a valuable building block for the synthesis of novel therapeutic agents. Further research is warranted to fully characterize its physicochemical properties, develop robust synthetic protocols, and explore its biological

activity profile and mechanism of action. This guide serves as a foundational resource for scientists and researchers interested in pursuing studies on this and related compounds.

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- To cite this document: BenchChem. [3-Pyridazinealanine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15194677#3-pyridazinealanine-cas-number-and-chemical-data]

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Email: info@benchchem.com